

An In-depth Technical Guide to 4-Chlorobenzoic Acid Potassium Salt

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Compound of Interest

Compound Name: Potassium 4-chlorobenzoate

Cat. No.: B8371241

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Core Compound Information

4-Chlorobenzoic acid potassium salt is the potassium salt of the organochlorine compound 4-chlorobenzoic acid. It is a white solid that is soluble in water. While much of the available data pertains to its parent acid, this guide consolidates the known information on the potassium salt and provides relevant context from the acid for a comprehensive understanding.

Table 1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ ClKO ₂	[1]
Molecular Weight	194.65 g/mol	[1]
Appearance	White solid	[2]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Soluble in water. The parent acid is freely soluble in alcohol and ether.[3][4]	
pKa (of parent acid)	~3.98	[5]
CAS Number	Not explicitly found for the potassium salt in searches. The CAS for the parent acid is 74-11-3.	

Synthesis and Characterization

Experimental Protocol: Synthesis of 4-Chlorobenzoic Acid Potassium Salt

A documented method for the synthesis of **potassium 4-chlorobenzoate** involves the hydrolysis of methyl 4-chlorobenzoate.[2]

Materials:

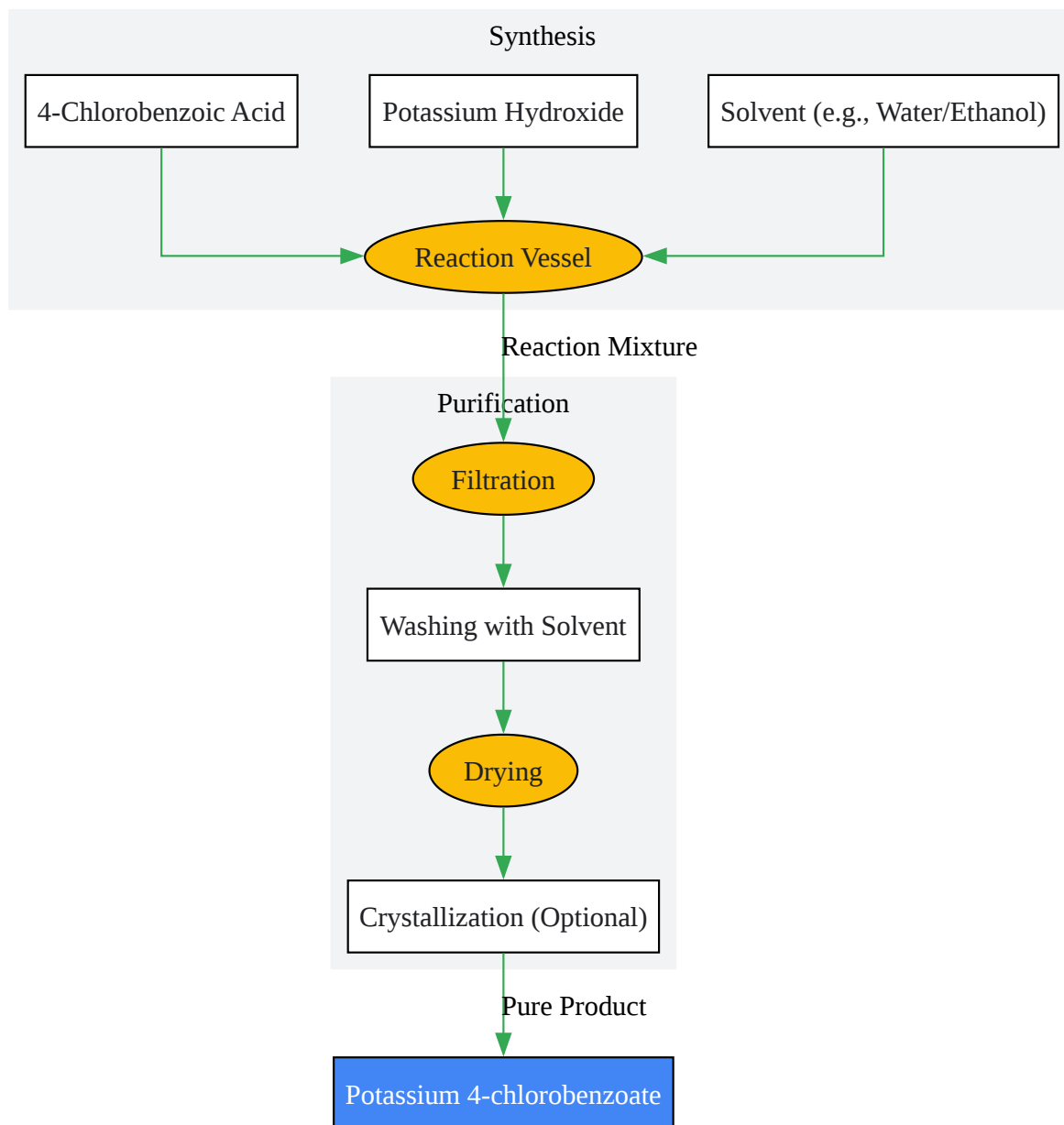
- Methyl 4-chlorobenzoate
- Potassium trimethylsilanolate
- Dry ether

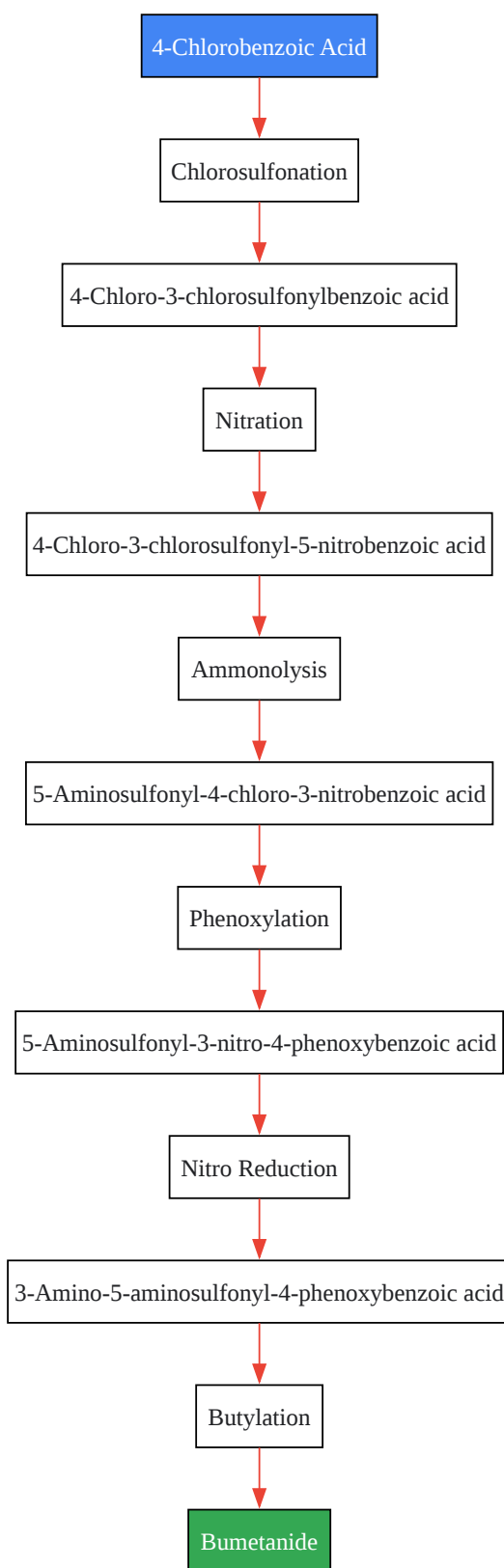
Procedure:

- Combine methyl 4-chlorobenzoate (13.65 g, 80 mmol) and potassium trimethylsilanolate (10.26 g, 80 mmol) in dry ether (500 mL).
- Allow the reaction to proceed for 4 hours.
- Isolate the resulting white solid, **potassium 4-chlorobenzoate**. The reported yield is 84% (13.1 g).[2]

A more traditional approach involves the neutralization of 4-chlorobenzoic acid with a potassium base, such as potassium hydroxide, in an appropriate solvent.

Workflow for Synthesis and Purification:





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References

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